

4,6-Dichloropyrimidine-2-carbaldehyde CAS number and properties

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Compound of Interest

Compound Name: 4,6-Dichloropyrimidine-2-carbaldehyde

Cat. No.: B1343909

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An In-depth Technical Guide to **4,6-Dichloropyrimidine-2-carbaldehyde** (CAS: 684220-28-8)

This guide provides a comprehensive technical overview of **4,6-Dichloropyrimidine-2-carbaldehyde**, a key heterocyclic building block for researchers, chemists, and professionals in drug development. We will delve into its fundamental properties, synthesis, chemical reactivity, applications, and safety protocols, offering field-proven insights grounded in authoritative data.

Introduction: A Versatile Heterocyclic Intermediate

Pyrimidine cores are foundational scaffolds in medicinal chemistry, present in a vast array of therapeutic agents due to their synthetic versatility and ability to mimic biological structures.^[1]^[2] **4,6-Dichloropyrimidine-2-carbaldehyde** (CAS No. 684220-28-8) emerges as a particularly valuable intermediate.^[3]^[4]^[5] Its structure is primed for selective modification, featuring two reactive chlorine atoms susceptible to nucleophilic substitution and an aldehyde group that serves as a handle for a wide range of chemical transformations. This dual reactivity makes it a powerful precursor for constructing complex molecular architectures, notably in the development of novel receptor antagonists and other pharmacologically active compounds.^[3]

PART 1: Core Properties and Specifications

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in a laboratory setting. The key specifications for **4,6-Dichloropyrimidine-2-**

carbaldehyde are summarized below.

Table 1: Physicochemical Properties of **4,6-Dichloropyrimidine-2-carbaldehyde**

Property	Value	Source(s)
CAS Number	684220-28-8	[3][4]
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O	[3][6]
Molecular Weight	176.99 g/mol	[3]
Appearance	White to off-white solid	[3]
Boiling Point	342.2 ± 45.0 °C (Predicted)	[3]
Density	1.588 ± 0.06 g/cm ³ (Predicted)	[3]
Storage Temperature	Inert atmosphere, store in freezer (-20°C)	[3]

Caption: Structure and identifiers for **4,6-Dichloropyrimidine-2-carbaldehyde**.

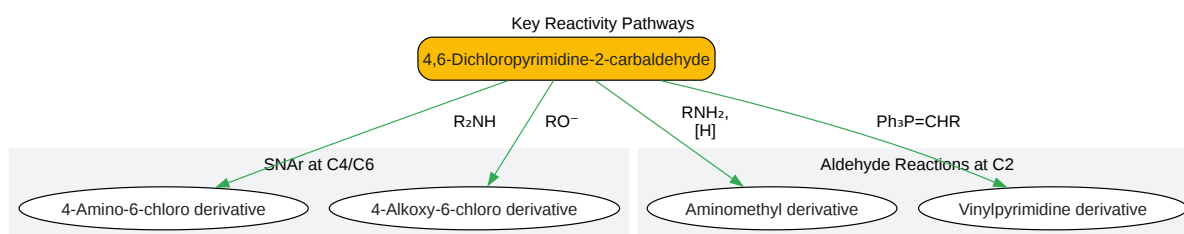
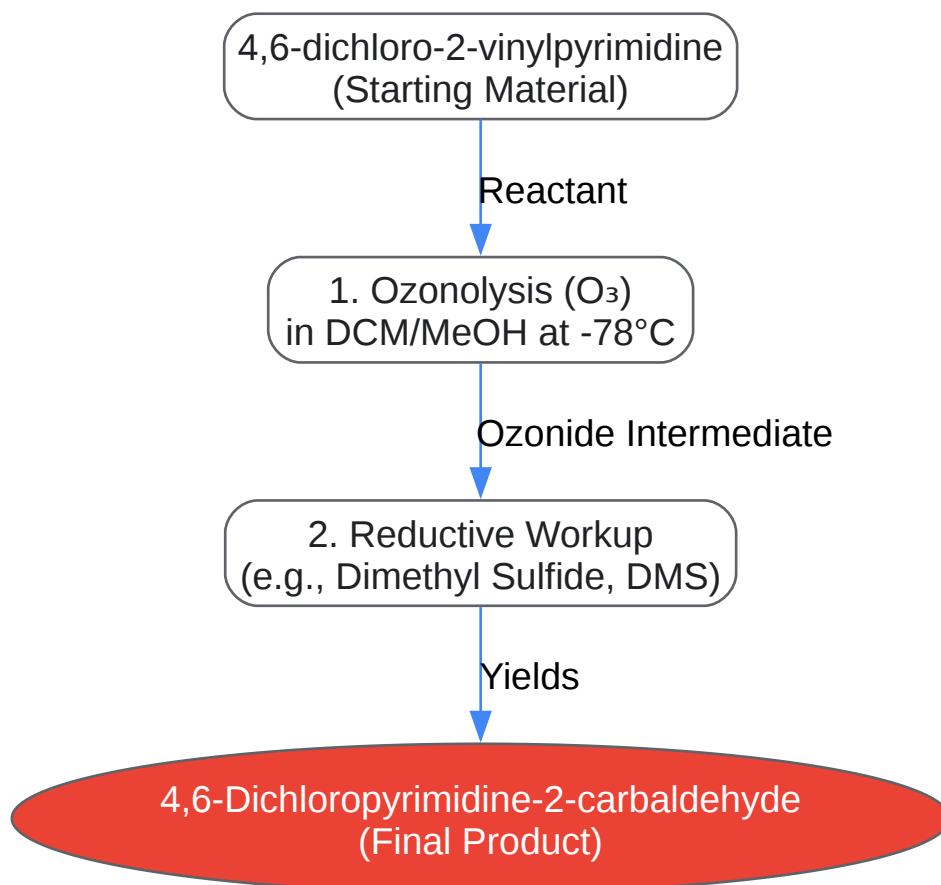
PART 2: Synthesis and Experimental Protocol

The synthesis of functionalized pyrimidines often involves multi-step processes. While various methods exist for related structures, a common pathway to introduce the 2-carbaldehyde functional group onto the 4,6-dichloropyrimidine scaffold involves the oxidative cleavage of a precursor.[3]

Synthetic Pathway: Ozonolysis of 4,6-dichloro-2-vinylpyrimidine

The preparation of **4,6-Dichloropyrimidine-2-carbaldehyde** can be achieved from the raw material 4,6-dichloro-2-vinylpyrimidine.[3] This transformation is typically accomplished via ozonolysis followed by a reductive workup. The causality is clear: ozone (O₃) cleaves the carbon-carbon double bond of the vinyl group, forming an unstable ozonide intermediate. A subsequent workup with a mild reducing agent, such as dimethyl sulfide (DMS), reduces the

intermediate to yield the desired aldehyde while converting DMS to dimethyl sulfoxide (DMSO), preventing over-oxidation to the carboxylic acid.



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Phone: (601) 213-4426

Email: info@benchchem.com